

# Operational Guide: Safe Disposal of EPZ004777 (Formate Salt)

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## Compound of Interest

Compound Name: EPZ004777 (formic acid salt)

Cat. No.: B1162992

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## Part 1: Executive Safety Summary

Compound Identity: **EPZ004777 (Formic Acid Salt)** Primary Application: Potent, selective inhibitor of DOT1L (histone methyltransferase) Critical Hazard: Bioactive Epigenetic Modifier.[1] While often classified as "non-hazardous" by bulk chemical standards (GHS), its ability to alter gene expression at nanomolar concentrations necessitates handling it as a High-Potency Active Pharmaceutical Ingredient (HPAPI).[1][2]

Immediate Action Directive:

- Do NOT dispose of via sink/drain.[1] (Compound is water-insoluble and biologically active). [1][2][3]
- Do NOT mix with strong acids or oxidizers (Risk of regenerating formic acid fumes or unpredictable oxidation).[1]
- Default Disposal Path: High-Temperature Incineration via approved chemical waste contractor.[1][2]

## Part 2: Hazard Characterization & Causality

To ensure safety, we must understand the source of the hazard. This section bridges the gap between a Safety Data Sheet (SDS) and real-world laboratory risks.

## The "Formate Salt" Implication

EPZ004777 is supplied as a formate salt to improve stability and solubility.[1]

- Chemical Nuance: The formate counterion ( ) is the conjugate base of formic acid.[1][2] In its solid salt form, it is generally stable and non-corrosive.[1]
- The Risk: If this waste stream is inadvertently acidified (e.g., mixed into a "General Acid Waste" carboy containing HCl or ), the equilibrium shifts, potentially releasing formic acid vapors.
- Operational Rule: Segregate EPZ004777 waste into Neutral/Basic Organic streams. Avoid acidic waste containers.

## Biological Potency (The Hidden Risk)

Standard SDSs often list "No Data Available" for chronic toxicity.[1] However, EPZ004777 inhibits DOT1L with an

of ~400 pM (picomolar).[1][3][4]

- Causality: It selectively kills MLL-rearranged leukemia cells by stripping H3K79 methylation marks.[1][2][3][5]
- Safety Implication: Accidental exposure (inhalation of powder or skin absorption of DMSO solutions) could theoretically induce epigenetic dysregulation in healthy tissue.[1]
- Trust Protocol: Treat all trace powders and contaminated surfaces as if they are carcinogenic.[1]

## Part 3: The Self-Validating Disposal Protocol

This system ensures that every step of the disposal process creates a checkpoint for safety.[1][2]

### Phase 1: Solubilization & Containment (Liquid Waste)

EPZ004777 is insoluble in water but soluble in DMSO ( mg/mL) and Ethanol.[1]

Protocol:

- Segregation: Designate a specific waste carboy labeled "Halogenated/Organic Waste - Contains HPAPI." [1][2]
- Solvent Choice: If disposing of stock solutions, ensure the carrier solvent (usually DMSO) is compatible with the waste container (HDPE or Glass). [1]
- The "Rinse" Validation:
  - Triple-rinse all vials/tips with Ethanol or DMSO into the liquid waste container. [1][2]
  - Why? This ensures the solid waste (the vial) is technically "empty" (RCRA empty standard), reducing the hazard classification of your solid trash.

## Phase 2: Solid Waste Management

Protocol:

- Primary Containment: Place contaminated gloves, weigh boats, and pipette tips into a clear, sealable bag (Zip-lock type) immediately after use. [1]
- Secondary Containment: Place the sealed bag into a rigid hazardous waste drum (fiberboard or poly drum) destined for incineration.
- Labeling: Mark the outer container: "Solid Waste: Contaminated with Trace Epigenetic Inhibitors."

## Phase 3: Spill Cleanup (Immediate Response)

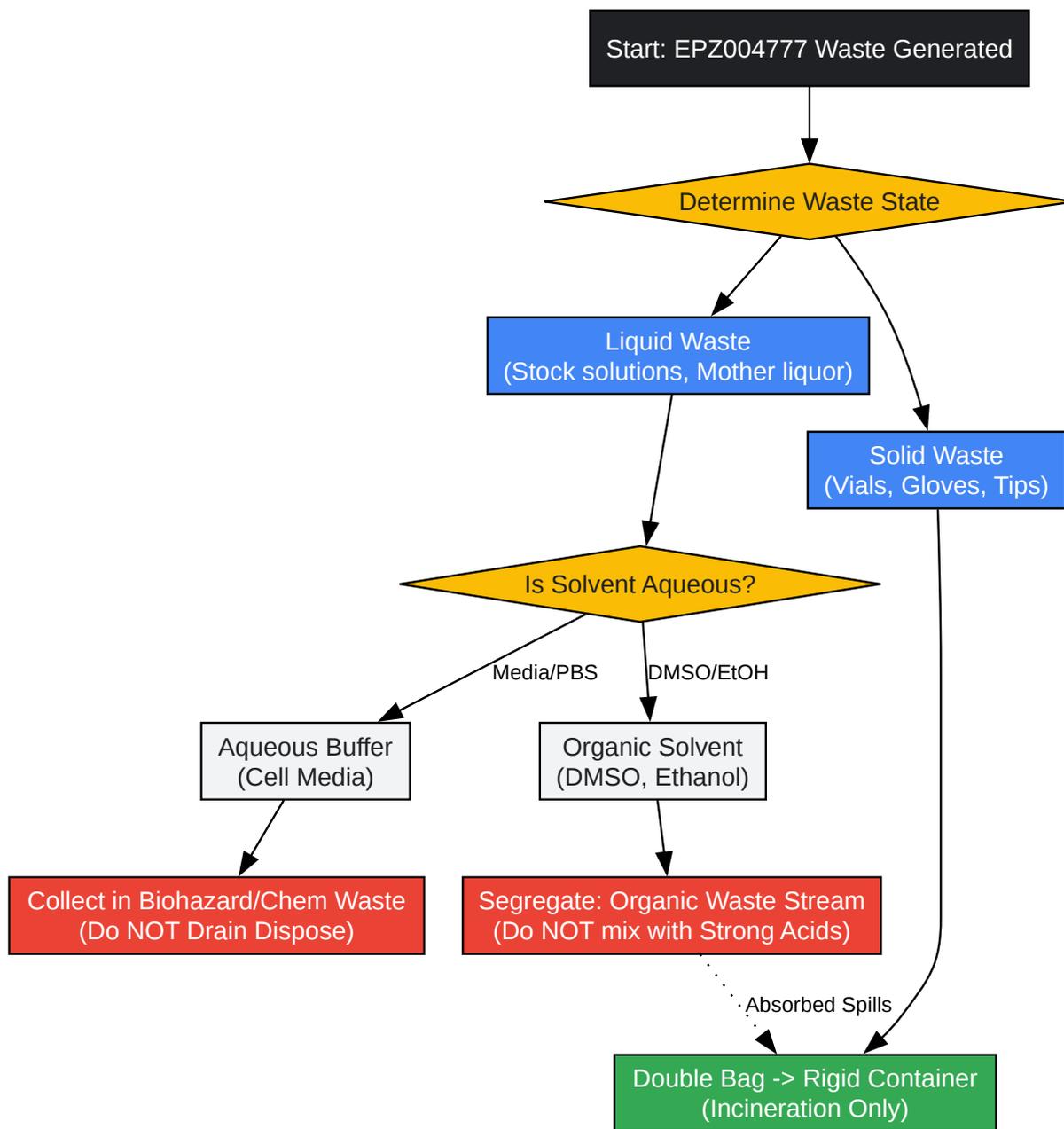
If dry powder is spilled:

- Do NOT sweep (creates dust aerosols). [1]

- Wet Wipe: Cover spill with a paper towel dampened with DMSO or Ethanol to solubilize and trap the compound.[1]
- Disposal: Treat the paper towel as Solid Hazardous Waste (Phase 2).

## Part 4: Decision Logic & Workflow (Visualization)[1] [2]

The following diagram illustrates the decision matrix for disposing of EPZ004777, ensuring segregation from incompatible streams.



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Figure 1: Decision matrix for EPZ004777 waste segregation. Note the strict prohibition of drain disposal and the requirement for incineration pathways.[2]

## Part 5: Quantitative Data & Regulatory Codes[1][2]

**Table 1: Physical Properties Relevant to Disposal**

Property	Data	Disposal Implication
Molecular Weight	576.13 g/mol	Large molecule; unlikely to volatilize.[1][2][6]
Solubility (Water)	Insoluble	CRITICAL: Will precipitate in drains, causing contamination and clogging.[1][2][6]
Solubility (DMSO)	mg/mL	Use DMSO for cleaning spills/glassware.[1][2][6]
Acidity	Formate Salt	Avoid mixing with waste pH < 3 to prevent formic acid off-gassing.[1][2][6]

**Table 2: Waste Classification Codes (US RCRA Context)**

Note: EPZ004777 is not explicitly P-listed or U-listed.[1][2] Classifications below are based on "Characteristic" or "Generator Knowledge" rules.

Waste Type	Suggested Code	Rationale
Pure Substance	Unlisted (Non-RCRA)	Treat as "Chemical Waste for Incineration" due to biological potency.[1][2][6]
DMSO Solution	D001 (Ignitable)	If DMSO concentration is high (Flash point < 60°C).[1][2][6]
Formic Acid	U123 (Reference)	Only applies if pure formic acid is used/discarded.[1][2][6] The salt form usually exempts this code unless low pH is generated.[1]

## Part 6: References

- Daigle, S. R., et al. (2011).[1][3] "Selective killing of mixed lineage leukemia cells by a potent small-molecule DOT1L inhibitor." [1][2][5][7] Cancer Cell, 20(1), 53-65.[1][2][3][8] Retrieved from [Link][1][2]
- US Environmental Protection Agency (EPA). (2024).[1] RCRA Hazardous Waste Identification. Retrieved from [Link]

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## Sources

- 1. [fishersci.com](https://fishersci.com) [fishersci.com]
- 2. [epa.gov](https://epa.gov) [epa.gov]
- 3. [apexbt.com](https://apexbt.com) [apexbt.com]
- 4. [medchemexpress.com](https://medchemexpress.com) [medchemexpress.com]
- 5. Selective killing of mixed lineage leukemia cells by a potent small-molecule DOT1L inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk [essr.umd.edu]
- 7. Potent inhibition of DOT1L as treatment of MLL-fusion leukemia - PMC [pmc.ncbi.nlm.nih.gov]
- 8. DOT1L Inhibition Sensitizes MLL-Rearranged AML to Chemotherapy | PLOS One [journals.plos.org]
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